

Using Uridine-2-13C for quantitative mass spectrometry

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Compound of Interest

Compound Name: Uridine-2-13C

CAS No.: 35803-42-0

Cat. No.: B1459744

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Application Note: Precision Quantitation and Flux Analysis of Pyrimidine Metabolism Using **Uridine-2-13C**

Executive Summary

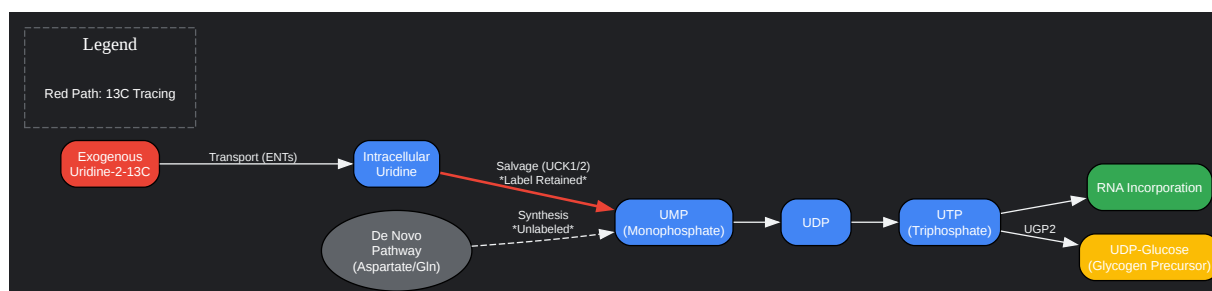
This guide details the application of **Uridine-2-13C** (Uridine labeled at the C2 position of the pyrimidine ring) for two distinct but related purposes: absolute quantification of uridine pools and metabolic flux analysis (MFA) of the pyrimidine salvage pathway. While fully labeled analogs (e.g., Uridine-13C9, 15N2) are standard for pure quantification, the specific C2-positional label offers unique mechanistic utility. It allows researchers to trace the incorporation of exogenous uridine into RNA and glycogen intermediates without the "scrambling" often seen with uniformly labeled glucose tracers.

The Tracer Principle: De Novo vs. Salvage Pathways

To design a valid experiment, one must understand the fate of the 13C label. Uridine metabolism operates via two competing routes.^[1] **Uridine-2-13C** specifically interrogates the Salvage Pathway.

- De Novo Synthesis: Constructs the pyrimidine ring from Aspartate and Carbamoyl Phosphate. It does not utilize free uridine.
- Salvage Pathway: Recycles free uridine (extracellular or intracellular) using Uridine-Cytidine Kinase (UCK) to form UMP.[2]

Mechanistic Insight: When cells are treated with **Uridine-2-13C**, any downstream metabolite (UMP, UDP, UTP, RNA) containing the +1 Da mass shift (+1.00335 u) is derived exclusively from the salvage of that uridine. This allows for the precise calculation of the "Salvage Fraction" of the nucleotide pool.



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Figure 1: Metabolic fate of **Uridine-2-13C**. The label enters via salvage (Red Arrow), bypassing De Novo synthesis.

Experimental Protocol: Sample Preparation

Objective: Extract polar nucleosides/nucleotides while quenching metabolic enzymes immediately to prevent ATP/UTP hydrolysis.

Reagents:

- LC-MS Grade Methanol (MeOH)

- LC-MS Grade Acetonitrile (ACN)
- LC-MS Grade Water
- Internal Standard (IS): Uridine-15N2 or Uridine-d2 (Add to extraction solvent).

Step-by-Step Workflow:

- Quenching (Critical):
 - Adherent Cells: Wash rapidly (<5 sec) with ice-cold PBS. Aspirate completely. Immediately add 1 mL of -80°C 80% MeOH / 20% H₂O.
 - Suspension Cells: Pellet rapidly at 4°C. Resuspend pellet immediately in -80°C extraction solvent.
 - Note: Do not use trypsin; it induces metabolic stress. Scrape cells in the cold solvent.
- Internal Standard Addition:
 - Spike the extraction solvent with the IS to a final concentration of 1 µM before adding to cells. This corrects for extraction loss and ionization suppression.
- Lysis & Extraction:
 - Incubate plates/tubes at -80°C for 15 minutes to ensure complete lysis.
 - Scrape cells (if adherent) and transfer the lysate to a clean tube.
 - Vortex vigorously for 30 seconds.
- Clarification:
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a new vial.
- Drying (Optional but Recommended for Sensitivity):

- Dry the supernatant under nitrogen flow or SpeedVac (cold trap).
- Reconstitute in 50 µL of 50% ACN / 50% Water.
- Caution: Do not reconstitute in 100% water; this causes peak shape distortion in HILIC chromatography.

LC-MS/MS Instrumentation & Method

Chromatography Strategy: Nucleosides and nucleotides are highly polar. Reversed-Phase (C18) is generally unsuitable as they elute in the void volume. Hydrophilic Interaction Liquid Chromatography (HILIC) is the required standard [1].[3][4]

Column Selection:

- Primary Choice: Zwitterionic HILIC (e.g., Merck SeQuant ZIC-pHILIC or Agilent InfinityLab Poroshell HILIC-Z).
- Alternative: Amide HILIC (e.g., Waters BEH Amide).

LC Conditions:

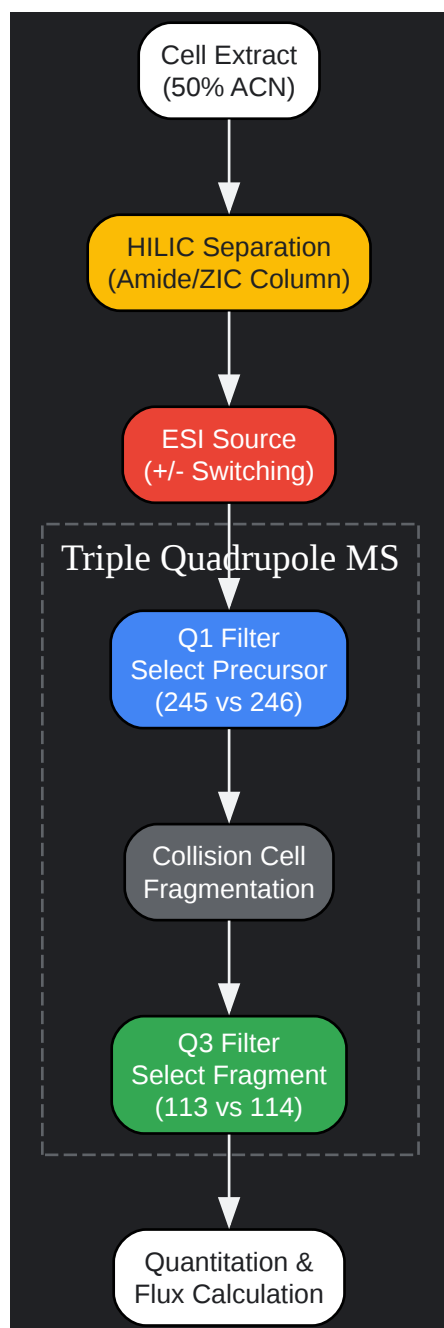
- Mobile Phase A: 20 mM Ammonium Acetate in Water, pH 9.0 (pH 9.0 enhances ionization of phosphates in negative mode).
- Mobile Phase B: 100% Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient:
 - 0-2 min: 90% B (Isocratic hold for retention).
 - 2-12 min: 90% -> 40% B (Linear gradient).
 - 12-15 min: 40% B (Wash).
 - 15.1 min: 90% B (Re-equilibration - Critical for HILIC).

Mass Spectrometry (MRM Parameters): Operate in Positive Mode (ESI+) for Uridine (Nucleoside) and Negative Mode (ESI-) for Nucleotides (UMP/UDP/UTP). If measuring only Uridine, ESI+ is more sensitive.

Table 1: Optimized MRM Transitions

Analyte	Polarity	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (V)	Mechanistic Note
Uridine (Endogenous)	ESI (+)	245.1	113.1	15	Loss of Ribose (-132 Da)
Uridine-2- ¹³ C (Tracer)	ESI (+)	246.1	114.1	15	Label retained on Uracil ring
Uridine-15N ₂ (IS)	ESI (+)	247.1	115.1	15	Internal Standard
UMP	ESI (-)	323.0	79.0	30	Phosphate fragment
UMP-2- ¹³ C	ESI (-)	324.0	79.0	30	Phosphate (unlabeled)

Note: For UMP-2-¹³C in negative mode, the Q3 fragment (PO₃⁻) does not carry the label. The specificity comes from the Q1 selection.



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Figure 2: LC-MS/MS Data Acquisition Workflow.

Data Analysis & Validation

A. Natural Abundance Correction (The "Isotope Effect") Biological molecules naturally contain ~1.1% Carbon-13.

- The "M+0" peak of endogenous Uridine (245) will have an "M+1" isotope satellite at 246 due to natural ^{13}C .
- This overlaps with your Tracer signal (**Uridine-2- ^{13}C** , also 246).
- Correction Formula:

(Approximation based on carbon count; use software like IsoCor or Polu for precision).

B. Calculation of Fractional Enrichment To determine how much of the intracellular pool comes from the tracer:

C. Self-Validation Steps

- Retention Time Match: The ^{13}C isotope must co-elute exactly with the unlabeled standard. Any shift suggests an impurity.
- Linearity: Construct a calibration curve (0.1 μM to 100 μM) using **Uridine-2- ^{13}C** spiked into matrix to ensure the detector is not saturated.
- Flux Verification: If you treat cells with an inhibitor of the salvage pathway (e.g., Dipyridamole, which blocks transport), the **Uridine-2- ^{13}C** signal inside the cell should disappear. This validates the pathway specificity.

References

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